

# Preparing Clanfenur solutions for laboratory use

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Clanfenur*

Cat. No.: *B1669152*

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## Application Notes and Protocols for Clanfenur

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Clanfenur** solutions for laboratory use, along with a summary of its chemical properties, mechanism of action, and relevant biological data.

### Introduction

**Clanfenur** is a substituted benzoylphenylurea with potential antineoplastic activity.<sup>[1]</sup> It functions as a microtubule polymerization inhibitor by binding to the colchicine-binding site on  $\beta$ -tubulin, thereby impeding tumor cell replication.<sup>[1]</sup> Additionally, studies have indicated that **Clanfenur** can stimulate hematopoiesis in vivo and in vitro.<sup>[2]</sup>

### Chemical and Physical Properties

A summary of the key chemical and physical properties of **Clanfenur** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>15</sub> ClFN <sub>3</sub> O <sub>2</sub>	[1][3]
Molecular Weight	335.76 g/mol	[1][4]
Appearance	White to off-white solid	[1]
CAS Number	51213-99-1	[1][4]
Solubility	Poorly soluble in aqueous solutions. Sparingly soluble in DMSO (1-10 mg/mL). Slightly soluble in Acetonitrile (0.1-1 mg/mL).	[1][5]
Storage	Short Term: 0°C, Long Term: -20°C	[4]

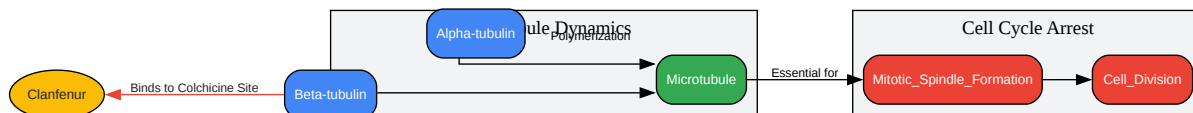
## Biological Activity and Quantitative Data

**Clanfenu** has demonstrated biological activity related to both its antineoplastic and hematopoietic-stimulating effects.

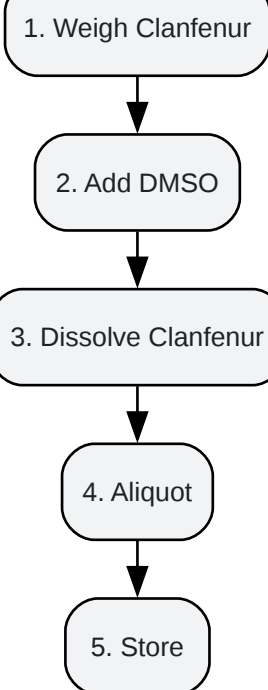
Biological Effect	Observation	Dosage/Concentration	Model System	Reference
Antineoplastic Activity	Inhibition of microtubule polymerization	Not specified	In vitro	<a href="#">[1]</a>
Hematopoietic Stimulation	Up to 112% increase in peripheral blood granulocytes	Single injection	C57Bl/6 mice	<a href="#">[2]</a>
Hematopoietic Stem Cell Effects	47% (DFB) and 48% (CFN) increases in numbers of CFUs	Not specified	C57Bl/6 mice	<a href="#">[2]</a>
Hematopoietic Stem Cell Effects	97% (DFB) and 95% (CFN) increases in CFUgm	Not specified	C57Bl/6 mice	<a href="#">[2]</a>

## Signaling Pathway and Mechanism of Action

The primary mechanism of action for **Clanfenur** as an antineoplastic agent is the disruption of microtubule dynamics, which is crucial for cell division.



### Workflow for 10 mM Clanfenur Stock Solution



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)